

# Application Notes and Protocols: Friedel-Crafts Acylation of 1-Bromonaphthalene

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## Compound of Interest

Compound Name: 1-(4-Bromonaphthalen-1-yl)ethanone

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## Abstract

This document provides a detailed protocol for the Friedel-Crafts acylation of 1-bromonaphthalene. The described method synthesizes 4-bromo-1-acetylnaphthalene, a valuable intermediate in organic synthesis, particularly in the development of pharmaceutical compounds and advanced materials. This protocol outlines the necessary reagents, equipment, and step-by-step procedures for the reaction, work-up, and purification of the product. All quantitative data is presented in a clear, tabular format, and the experimental workflow is visualized using a diagram.

## Introduction

The Friedel-Crafts acylation is a fundamental and versatile method for the formation of carbon-carbon bonds and the synthesis of aryl ketones.<sup>[1][2]</sup> This electrophilic aromatic substitution reaction involves the acylation of an aromatic ring, typically using an acyl chloride or anhydride in the presence of a Lewis acid catalyst, such as aluminum chloride ( $\text{AlCl}_3$ ).<sup>[1][2]</sup> The resulting acyl-substituted aromatic compounds are key precursors in the synthesis of a wide range of organic molecules, including active pharmaceutical ingredients.

1-Bromonaphthalene serves as a versatile starting material in organic synthesis. Its acylation provides a direct route to functionalized naphthalene derivatives. The introduction of an acetyl

group at the 4-position of 1-bromonaphthalene yields 4-bromo-1-acetylnaphthalene, a bifunctional molecule with two reactive sites amenable to further chemical transformations.

This protocol details a reliable method for the Friedel-Crafts acylation of 1-bromonaphthalene using acetyl chloride and aluminum chloride in an inert solvent.

## Data Summary

The following table summarizes the quantitative data for the Friedel-Crafts acylation of 1-bromonaphthalene.

| Parameter                       | Value                       | Unit       | Notes                                |
|---------------------------------|-----------------------------|------------|--------------------------------------|
| Reactants                       |                             |            |                                      |
| 1-Bromonaphthalene              | 20.7                        | g          | (0.1 mol)                            |
| Acetyl Chloride                 | 9.4                         | g (8.5 mL) | (0.12 mol)                           |
| Aluminum Chloride (anhydrous)   | 16.0                        | g          | (0.12 mol)                           |
| Solvent                         |                             |            |                                      |
| Dichloroethane (anhydrous)      | 250 + 50                    | mL         |                                      |
| Reaction Conditions             |                             |            |                                      |
| Temperature                     | 30 - 40                     | °C         |                                      |
| Reaction Time                   | 30                          | minutes    | After addition of 1-bromonaphthalene |
| Work-up                         |                             |            |                                      |
| Ice                             | 200                         | g          | For quenching                        |
| Concentrated HCl                | 50                          | mL         |                                      |
| Dichloroethane (for extraction) | 2 x 50                      | mL         |                                      |
| 5% Sodium Hydroxide Solution    | 2 x 50                      | mL         | For washing                          |
| Water                           | 2 x 50                      | mL         | For washing                          |
| Yield                           |                             |            |                                      |
| Expected Product                | 4-Bromo-1-acetylnaphthalene |            |                                      |
| Theoretical Yield               | 24.9                        | g          |                                      |
| Reported Yield                  | ~85-90                      | %          | [3]                                  |

## Experimental Protocol

### Materials:

- 1-Bromonaphthalene
- Acetyl chloride
- Anhydrous aluminum chloride
- Anhydrous dichloroethane
- Ice
- Concentrated hydrochloric acid
- 5% Sodium hydroxide solution
- Anhydrous magnesium sulfate or sodium sulfate
- Round-bottom flask (500 mL)
- Dropping funnel
- Reflux condenser with a gas outlet tube
- Magnetic stirrer and stir bar
- Heating mantle or oil bath
- Ice bath
- Separatory funnel
- Beakers and Erlenmeyer flasks
- Rotary evaporator

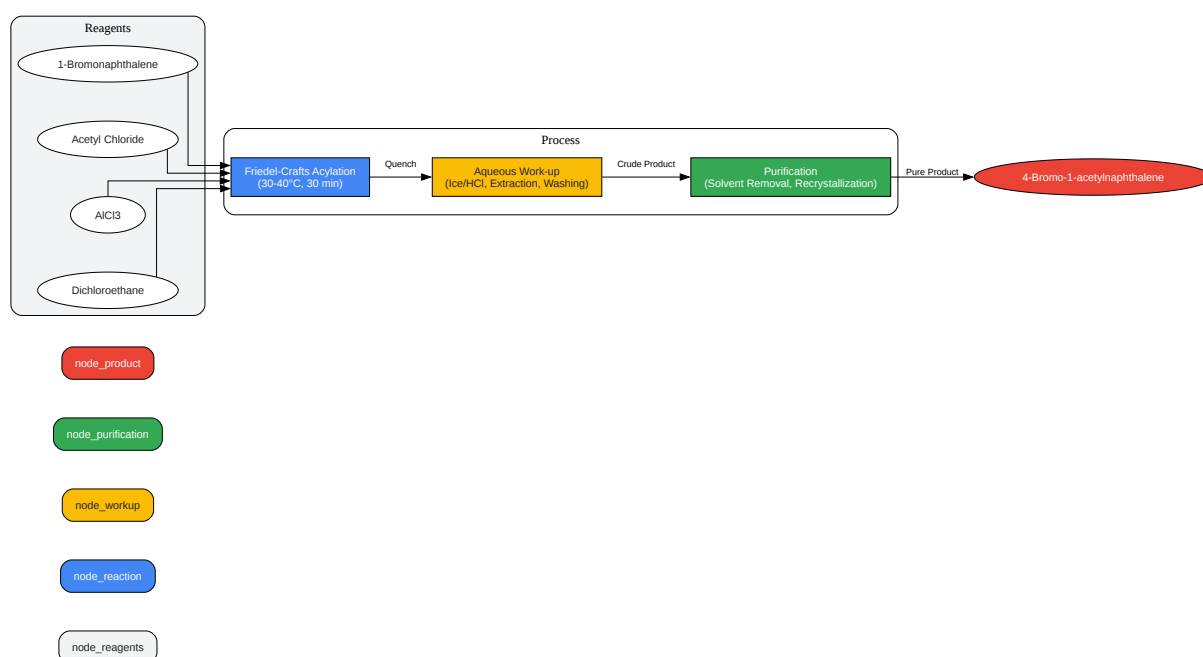
### Procedure:

- Reaction Setup:
  - Set up a 500 mL three-necked round-bottom flask equipped with a magnetic stirrer, a dropping funnel, and a reflux condenser. Protect the apparatus from atmospheric moisture using drying tubes (e.g., filled with calcium chloride) on the dropping funnel and condenser.
  - To the flask, add anhydrous aluminum chloride (16.0 g, 0.12 mol) and 250 mL of anhydrous dichloroethane.
- Formation of the Acylium Ion Complex:
  - Cool the suspension of aluminum chloride in dichloroethane to 0-5 °C using an ice bath.
  - Slowly add acetyl chloride (9.4 g, 0.12 mol) dropwise from the dropping funnel to the stirred suspension over 15-20 minutes. Maintain the temperature below 10 °C during the addition.
  - After the addition is complete, allow the mixture to stir at room temperature until a clear solution is formed.<sup>[3]</sup>
- Acylation Reaction:
  - In a separate beaker, dissolve 1-bromonaphthalene (20.7 g, 0.1 mol) in 50 mL of anhydrous dichloroethane.
  - Add the 1-bromonaphthalene solution to the dropping funnel.
  - Add the 1-bromonaphthalene solution dropwise to the reaction mixture over approximately 15 minutes, maintaining the temperature at around 40 °C.<sup>[3]</sup>
  - After the addition is complete, continue to stir the reaction mixture at 40 °C for an additional 30 minutes.<sup>[3]</sup>
- Work-up:
  - Cool the reaction mixture in an ice bath.

- Carefully and slowly pour the cooled reaction mixture onto a mixture of 200 g of crushed ice and 50 mL of concentrated hydrochloric acid in a large beaker, with vigorous stirring. This step should be performed in a fume hood as HCl gas will be evolved.
- Transfer the mixture to a separatory funnel.
- Separate the organic layer.
- Extract the aqueous layer twice with 50 mL portions of dichloroethane.
- Combine all the organic layers.
- Wash the combined organic layers sequentially with two 50 mL portions of 5% sodium hydroxide solution and then with two 50 mL portions of water.
- Dry the organic layer over anhydrous magnesium sulfate or sodium sulfate.
- Purification:
  - Filter off the drying agent.
  - Remove the solvent (dichloroethane) under reduced pressure using a rotary evaporator.
  - The resulting crude product, 4-bromo-1-acetylnaphthalene, can be further purified by recrystallization from a suitable solvent (e.g., ethanol or hexane) or by vacuum distillation. The crude product is reported to be an almost colorless solid with a melting point of 46-48 °C.<sup>[3]</sup>

## Visualizations

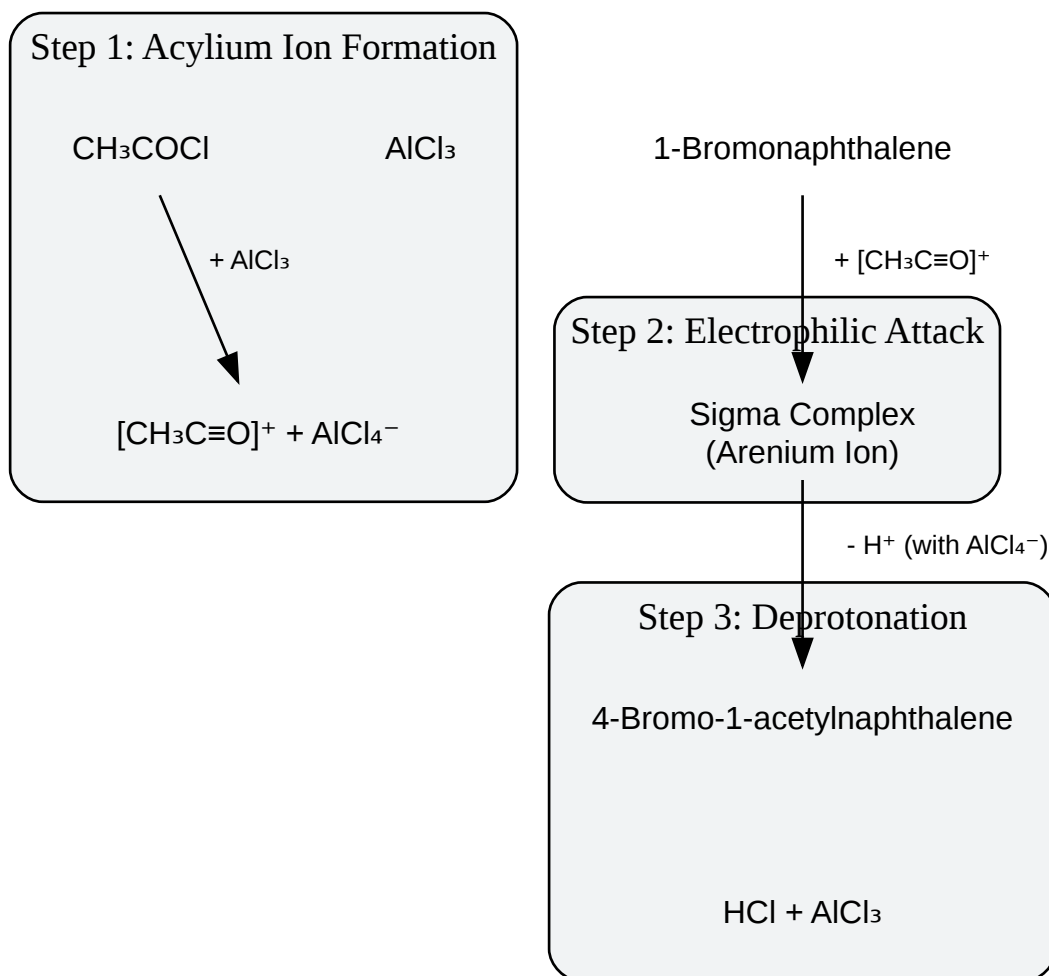
## Experimental Workflow



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Caption: Experimental workflow for the Friedel-Crafts acylation of 1-bromonaphthalene.

## Reaction Mechanism



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Caption: Mechanism of the Friedel-Crafts acylation of 1-bromonaphthalene.

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## References

- 1. Friedel-Crafts Acylation [organic-chemistry.org]



- 2. Friedel–Crafts Acylation [sigmaaldrich.com]
- 3. US4376214A - Process for the preparation of naphthalene-1,4-dicarboxylic acid - Google Patents [patents.google.com]
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